

Toxicological Profile of MCPA-Sodium: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: MCPA-sodium

Cat. No.: B164995

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This technical guide provides a comprehensive overview of the toxicological effects of the herbicide **MCPA-sodium** on a range of non-target organisms. It is intended for researchers, scientists, and professionals in the fields of ecotoxicology, environmental science, and drug development. This document summarizes key quantitative data, details relevant experimental methodologies, and illustrates the known physiological pathways affected by this chemical.

Executive Summary

MCPA (2-methyl-4-chlorophenoxyacetic acid), commonly used as a sodium salt, is a selective, systemic herbicide widely employed for the control of broadleaf weeds in agriculture. While effective in its primary application, concerns exist regarding its potential impact on non-target organisms. This guide synthesizes the available scientific literature to present a detailed toxicological profile of **MCPA-sodium**, focusing on its effects on aquatic and terrestrial wildlife. The data presented herein are intended to support risk assessment, further research, and the development of more environmentally benign alternatives.

Quantitative Toxicological Data

The following tables summarize the acute and chronic toxicity data for **MCPA-sodium** and its parent acid, MCPA, across various non-target organisms. It is important to note that **MCPA-sodium** rapidly dissociates to the parent MCPA acid in the environment, and much of the available toxicological data pertains to the acid form or other salt formulations. The ester forms of MCPA are generally considered to be more toxic to aquatic organisms than the acid or salt forms.

Acute Toxicity Data

Table 1: Acute Toxicity of MCPA and its Salts to Non-Target Organisms

Organism	Species	Endpoint	Value	Form Tested	Reference(s)
Fish					
Rainbow Trout (Oncorhynchus mykiss)	96-hr LC50	> 310 mg/L	MCPA DMA salt		
Bluegill (Lepomis macrochirus)	96-hr LC50	> 360 mg/L	MCPA-sodium salt		
Aquatic Invertebrates					
Water flea (Daphnia magna)	48-hr EC50	> 830 mg/L	MCPA-sodium salt		
Birds					
Bobwhite Quail (Colinus virginianus)	Oral LD50	390 mg/kg	MCPA DMA salt		
Mammals					
Rat (Rattus norvegicus)	Oral LD50	>2,829 to < 4,000 mg/kg	Product		
Rabbit (Oryctolagus cuniculus)	Dermal LD50	> 2,000 mg/kg	Product		
Rat (Rattus norvegicus)	4-hr LC50 (Inhalation)	> 5.27 mg/L	Product		

Table 2: Chronic Toxicity of MCPA and its Salts to Non-Target Organisms

Organism	Species	Endpoint	Value	Form Tested	Reference(s)
Fish					
Brown Trout (Salmo trutta)	-	Increased mortality at 100 mg/L	MCPA		
Rainbow Trout (Oncorhynchus mykiss)	-	Growth inhibition at 50 mg/L	MCPA		
Mammals					
Rat (Rattus norvegicus)	2-year study	NOAEL: 12 mg/kg bw/day	MCPA		
Mouse (Mus musculus)	Lifetime feeding study	NOAEL: 16 mg/kg bw/day	MCPA		
Dog (Canis lupus familiaris)	1-year feeding study	NOAEC: 6 mg ae/kg-diet	MCPA		

Experimental Protocols

The toxicological data presented in this guide are primarily derived from studies following standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data quality and comparability across different studies and laboratories. Below are generalized descriptions of the protocols relevant to the data in Section 2.0.

Acute Oral Toxicity (based on OECD Guideline 401)

This test provides information on the health hazards likely to arise from a single oral exposure to a substance.

- **Test Animals:** Typically, laboratory rats (e.g., Wistar or Sprague-Dawley strains) are used. Animals are young, healthy adults of a single sex (usually females, as they are often slightly more sensitive).
- **Housing and Feeding:** Animals are housed in individual cages under controlled conditions of temperature, humidity, and light cycle. Standard laboratory diet and drinking water are provided ad libitum.
- **Dose Administration:** The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula. The substance is typically dissolved or suspended in a suitable vehicle (e.g., water, corn oil). A control group receives the vehicle alone.
- **Observations:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days after dosing.
- **Pathology:** At the end of the observation period, all animals are subjected to a gross necropsy.
- **Endpoint:** The LD50 (median lethal dose) is calculated, which is the statistically estimated dose that is expected to be lethal to 50% of the test animals.

Fish, Acute Toxicity Test (based on OECD Guideline 203)

This test determines the concentration of a substance that is lethal to 50% of a test fish population over a short exposure period.

- **Test Species:** Commonly used species include Rainbow Trout (*Oncorhynchus mykiss*) and Bluegill (*Lepomis macrochirus*).
- **Test Conditions:** The test is conducted in a static, semi-static, or flow-through system. Water quality parameters such as temperature, pH, and dissolved oxygen are maintained within narrow limits.
- **Exposure:** Fish are exposed to a range of concentrations of the test substance for 96 hours. A control group is maintained in water without the test substance.

- Observations: Mortality is recorded at 24, 48, 72, and 96 hours. Any abnormal behavioral or physical responses are also noted.
- Endpoint: The LC50 (median lethal concentration) is calculated at the end of the 96-hour exposure period.

Avian Dietary Toxicity Test (based on OECD Guideline 205)

This test is designed to determine the concentration of a substance in the diet that is lethal to 50% of a test bird population.

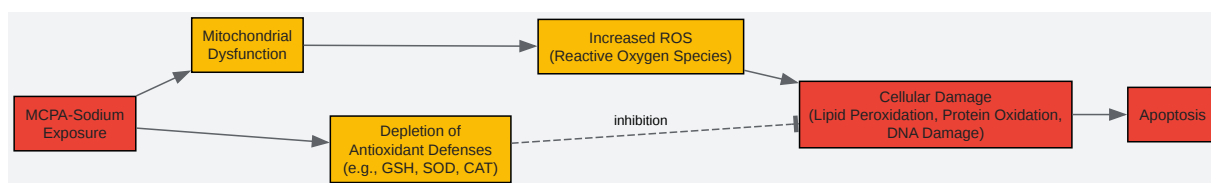
- Test Species: Bobwhite Quail (*Colinus virginianus*) or Mallard Duck (*Anas platyrhynchos*) are typically used.
- Test Conditions: Birds are housed in pens under controlled environmental conditions.
- Exposure: The test substance is mixed into the diet and fed to the birds for five days, followed by a three-day observation period on a normal diet. A control group receives an untreated diet. | Observations: Mortality, clinical signs of toxicity, and food consumption are recorded daily.
- Endpoint: The LC50 (median lethal concentration) is determined.

Signaling Pathways and Mechanisms of Toxicity

MCPA-sodium can induce a range of sublethal effects in non-target organisms by interfering with various physiological and cellular signaling pathways. Recent research has begun to elucidate these mechanisms, particularly in aquatic organisms.

Oxidative Stress

MCPA-sodium exposure has been shown to induce oxidative stress in fish. This occurs when there is an imbalance between the production of reactive oxygen species (ROS) and the ability of the organism's antioxidant defense systems to detoxify these reactive intermediates. Excessive ROS can lead to cellular damage, including lipid peroxidation, protein oxidation, and DNA damage.

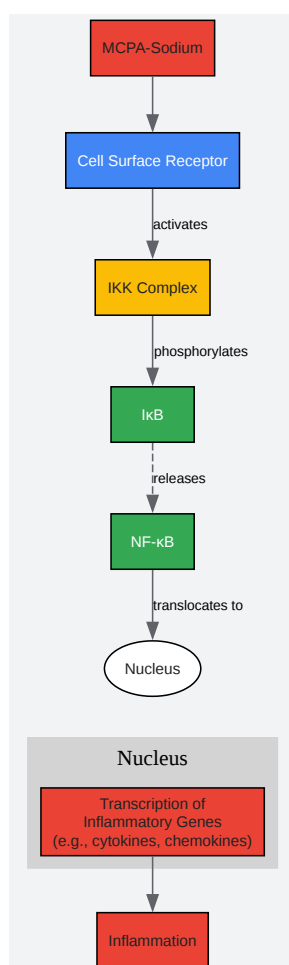


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MCPA-induced oxidative stress pathway.

Inflammatory Response (NF- κ B Signaling)

Network toxicology studies in loach have identified the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway as a key target of **MCPA-sodium**. The NF- κ B pathway is a crucial regulator of the inflammatory response. Dysregulation of this pathway can lead to chronic inflammation and tissue damage.

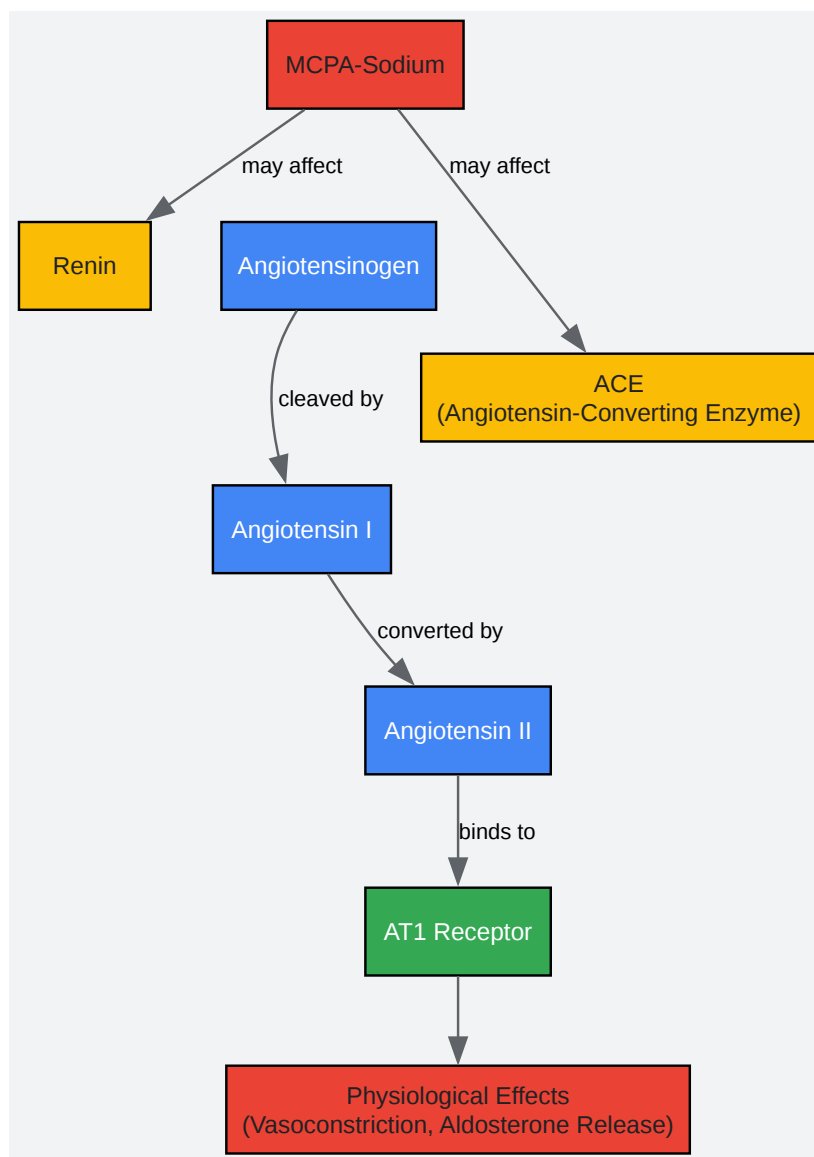


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MCPA's potential influence on the NF- κ B signaling pathway.

Renin-Angiotensin System (RAS)

The renin-angiotensin system is another pathway identified as a potential target of **MCPA-sodium** in fish. The RAS plays a critical role in regulating blood pressure and fluid balance. Disruption of this system can have significant physiological consequences.

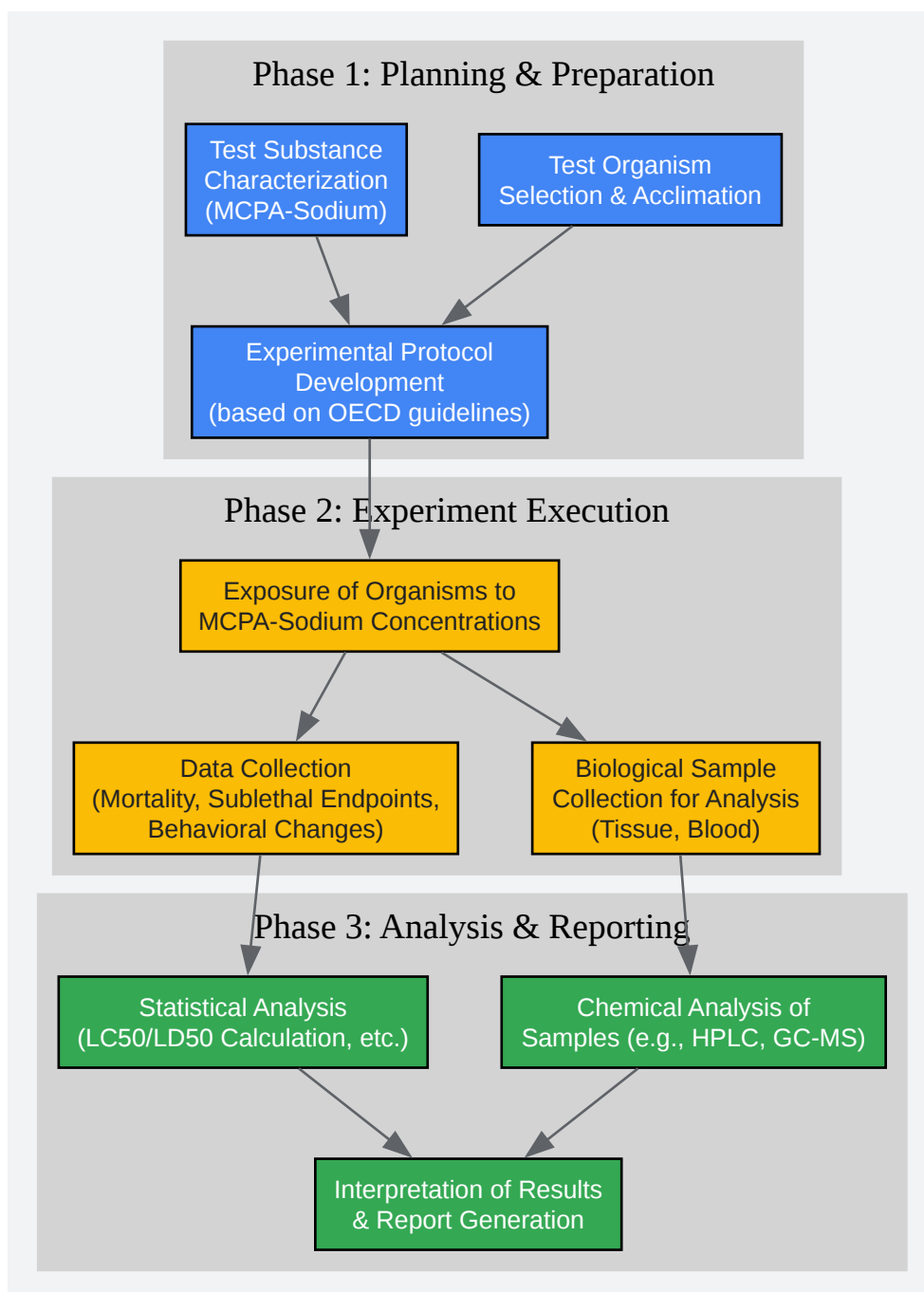


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Potential disruption of the Renin-Angiotensin System by MCPA.

Experimental Workflow

The following diagram illustrates a typical workflow for a comprehensive ecotoxicological study of a substance like **MCPA-sodium**.



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Generalized experimental workflow for ecotoxicological assessment.

Conclusion

The available data indicate that **MCPA-sodium** exhibits varying degrees of toxicity to non-target organisms, with aquatic plants and invertebrates generally being more sensitive than fish, birds, and mammals in acute tests. Sublethal effects, including the induction of oxidative stress and inflammation, are emerging as important areas of research that provide a more nuanced understanding of the environmental risks posed by this herbicide. The standardized protocols developed by the OECD are crucial for generating reliable and comparable toxicological data. Further research is needed to fully elucidate the specific signaling pathways affected by **MCPA-sodium** in a wider range of non-target species and to understand the long-term ecological consequences of sublethal exposure. This guide serves as a foundational resource for such future investigations.

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